Operational Safety & Handling Guide: Methyl 2-amino-4,5-dibromobenzoate

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Methyl 2-amino-4,5-dibromobenzoate*
Cat. No.:	*B14913009*

Get Quote

Executive Summary

Methyl 2-amino-4,5-dibromobenzoate is a specialized halogenated aniline derivative utilized primarily as a pharmacophore scaffold in the synthesis of quinazoline-based kinase inhibitors (e.g., EGFR inhibitors). Unlike its thermodynamically favored isomer (the 3,5-dibromo derivative), the 4,5-substitution pattern renders this compound a high-value, often custom-synthesized intermediate.

Due to limited public toxicological datasets for this specific isomer, this guide employs a Read-Across Toxicology Assessment based on structural analogs (Methyl 2-amino-4-bromobenzoate and Methyl 2-amino-3,5-dibromobenzoate). Users must treat this compound as Acutely Toxic (Oral) and a Severe Irritant until empirical data proves otherwise.

Chemical Identity & Physicochemical Profile

This compound functions as a critical "handle" in medicinal chemistry; the bromine atoms at positions 4 and 5 are prime sites for transition-metal catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) to introduce solubilizing groups or heterocycles.

© 2026 BenchChem. All rights reserved.

Property	Specification / Description
Chemical Name	Methyl 2-amino-4,5-dibromobenzoate
Common Synonyms	Methyl 4,5-dibromoanthranilate; 4,5-Dibromo-2-methoxycarbonyl-aniline
CAS Number	Not widely listed (Treat as Custom Synthesis Entity)
Molecular Formula	$C_8H_7Br_2NO_2$
Molecular Weight	308.96 g/mol
Physical State	Solid (Crystalline powder, typically off-white to beige)
Predicted Melting Point	100–140 °C (Based on 3,5-analog MP of ~90°C and increased symmetry)
Solubility	Low in water; Soluble in DMSO, DMF, DCM, and Ethyl Acetate
Structural Analog CAS	135484-83-2 (Methyl 2-amino-4-bromobenzoate) – Primary Toxicity Reference

Hazard Identification & Risk Assessment

Core Directive: In the absence of compound-specific GHS data, apply the Precautionary Principle. The structural presence of an aniline moiety combined with halogenation suggests potential for methemoglobinemia and high acute toxicity.

GHS Classification (Inferred)

- Signal Word:DANGER
- Acute Toxicity, Oral (Category 3): H301 – Toxic if swallowed. (Derived from 4-bromo analog data).
- Skin Corrosion/Irritation (Category 2): H315 – Causes skin irritation.
- Serious Eye Damage/Irritation (Category 2A): H319 – Causes serious eye irritation.

© 2026 BenchChem. All rights reserved.

- STOT-SE (Category 3): H335 – May cause respiratory irritation.

Toxicological Mechanism

- Aniline Toxicity: Aromatic amines can undergo metabolic N-hydroxylation, leading to reactive intermediates that may oxidize hemoglobin to methemoglobin, impairing oxygen transport.
- Halogenation Effect: The dibromo-substitution increases lipophilicity (LogP), potentially enhancing dermal absorption and bioavailability compared to non-halogenated anthranilates.

Strategic Handling Protocols

A. Engineering Controls

- Primary Containment: All open handling (weighing, transfer) must occur within a Certified Chemical Fume Hood or a Powder Containment Enclosure.
- Airflow Velocity: Maintain face velocity at 0.5 m/s (100 fpm).
- Static Control: Halogenated benzoates are often dry, electrostatic powders. Use an ionizing bar or anti-static gun during weighing to prevent particle flight.

B. Personal Protective Equipment (PPE) Matrix

Zone	PPE Requirement	Rationale
Ocular	Chemical Splash Goggles (ANSI Z87.1)	Prevent corneal damage from irritant dust.
Dermal (Hands)	Double Gloving: Nitrile (Inner) + Nitrile (Outer, >5 mil)	Aniline derivatives can permeate thin latex. Change outer gloves every 30 mins.
Dermal (Body)	Tyvek® Lab Coat + Polyethylene Sleeve Covers	Protects wrists/forearms during reaching movements in the hood.
Respiratory	N95/P100 (if outside hood) or PAPR for spills	Only required if engineering controls fail or during spill cleanup.

© 2026 BenchChem. All rights reserved.

Operational Workflows

Protocol 1: Safe Weighing & Transfer Cycle

Objective: Transfer solid without generating airborne dust or contaminating the balance.

- Preparation: Place a disposable balance draft shield or "weighing funnel" inside the fume hood.
- Anti-Static Measure: Pass an anti-static gun over the source container and the receiving flask.
- Transfer: Use a disposable spatula. Do not pour directly from the stock bottle.
- Dissolution: Add the reaction solvent (e.g., DMF, Dioxane) immediately to the solid in the receiving flask to wet it down before removing it from the hood.
- Decontamination: Wipe the balance area with a solvent-dampened tissue (Acetone/Ethanol) immediately after use. Dispose of the tissue as hazardous solid waste.

Protocol 2: Reaction Setup (Cross-Coupling Context)

Context: Using the compound in a Buchwald-Hartwig amination.

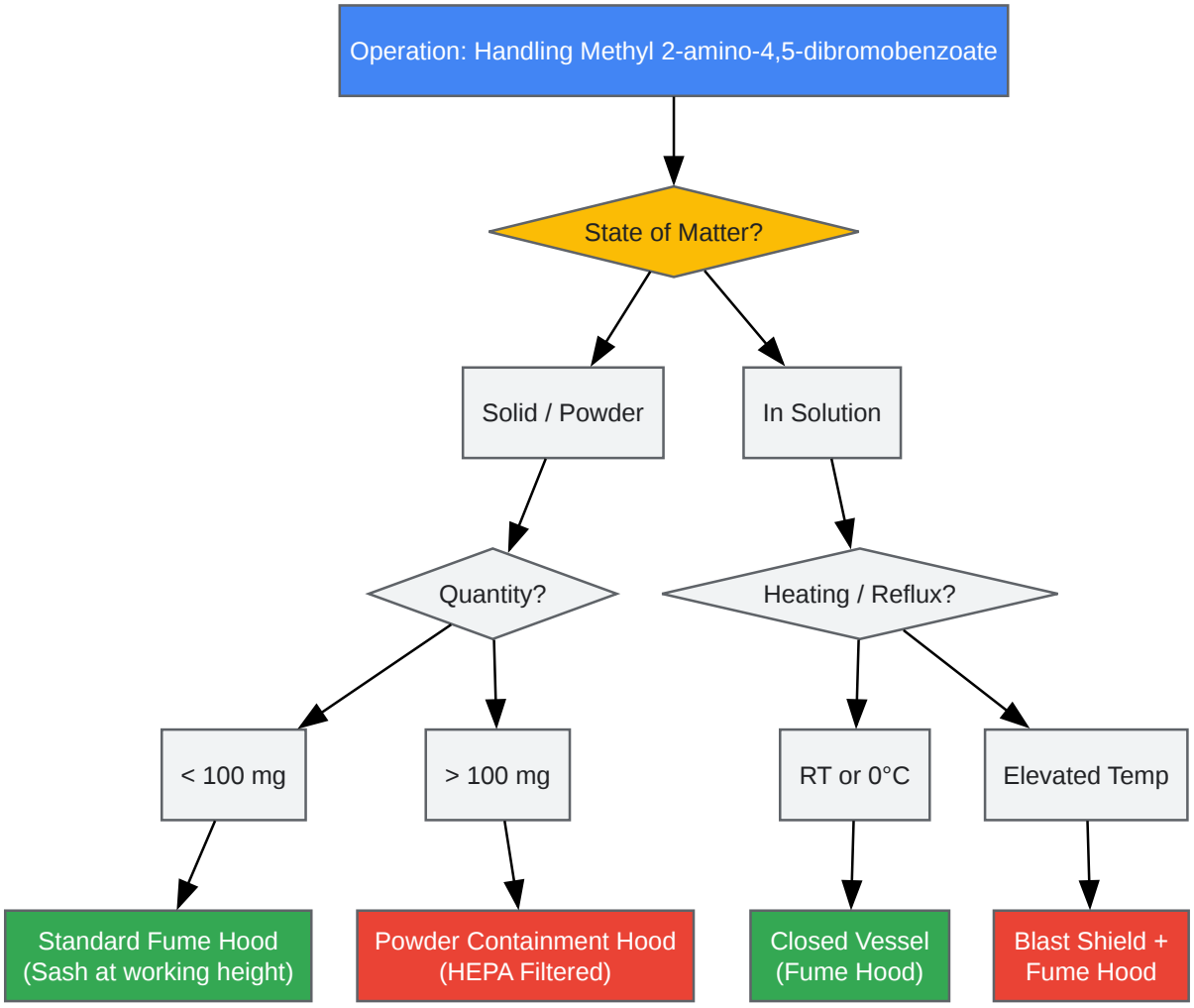
- Inert Atmosphere: The 4,5-dibromo moiety is stable, but palladium catalysts used in coupling are air-sensitive. Purge the reaction vessel with Argon/Nitrogen.
- Thermal Control: Do not overheat. Halogenated anthranilates can undergo thermal decarboxylation at high temperatures (>150°C), releasing CO_2 and potentially pressurizing the vessel.
- Quenching: Quench reactions with aqueous ammonium chloride in the hood to scavenge any residual aniline or catalyst byproducts.

Visualization: Handling & Safety Logic

Figure 1: Safety Decision Matrix for Halogenated Anilines

This logic gate determines the required containment level based on operation type.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Decision matrix for selecting engineering controls based on physical state and scale.

Figure 2: Synthesis Workflow (Cross-Coupling)

Typical workflow utilizing the 4,5-dibromo scaffold.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Standard workflow for utilizing the scaffold in palladium-catalyzed cross-coupling reactions.

Emergency Response

- Inhalation: Move victim to fresh air immediately. If breathing is difficult, oxygen should be administered by qualified personnel. Alert: Monitor for signs of cyanosis (blue lips/fingernails) due to potential methemoglobinemia.
- Skin Contact: Immediately wash with polyethylene glycol 400 (if available) or copious soap and water. Do not use ethanol (increases absorption).
- Spill Cleanup (Solid):
  - Evacuate non-essential personnel.
  - Don full PPE (Tyvek suit, double gloves, N95/P100).
  - Cover spill with wet paper towels to prevent dust dispersion.
  - Scoop into a wide-mouth hazardous waste jar.
  - Clean area with soap and water; test surface pH to ensure no acidic residues remain (if hydrolysis occurred).

References

- Sigma-Aldrich. (n.d.). Methyl 2-amino-4-bromobenzoate Safety Data Sheet. Retrieved from
  - Note: Used as the primary toxicological analog for the 4,5-dibromo deriv
- Thermo Fisher Scientific. (2024). Methyl 2,5-dibromobenzoate Safety Data Sheet. Retrieved from
  - Note: Reference for general handling of dibromobenzo
- ChemicalBook. (2024). Methyl 2-amino-3,5-dibromobenzoate Properties and Safety. Retrieved from

© 2026 BenchChem. All rights reserved.

- Note: Reference for physicochemical properties of the structural isomer.

- PubChem. (n.d.). Compound Summary: Methyl 2-amino-4-bromobenzoate.[1] Retrieved from

  - Note: Source for GHS classification d

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Methyl 2-amino-4-bromobenzoate | 135484-83-2 [chemicalbook.com]
- To cite this document: BenchChem. [Operational Safety & Handling Guide: Methyl 2-amino-4,5-dibromobenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14913009/docs#operational-safety-handling-guide-methyl-2-amino-4-5-dibromobenzoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.